

Essential Safety and Disposal Protocols for Methyl 3-(4-hydroxyphenyl)benzoate

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Compound of Interest

| | |
|----------------|------------------------------------|
| Compound Name: | Methyl 3-(4-hydroxyphenyl)benzoate |
| Cat. No.: | B062300 |

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For laboratory professionals, including researchers, scientists, and drug development experts, the proper handling and disposal of chemical reagents are paramount to ensuring a safe and compliant operational environment. This document provides detailed procedural guidance for the safe disposal of **Methyl 3-(4-hydroxyphenyl)benzoate** (CAS No. 192376-76-4), a compound recognized for its potential to cause skin and respiratory irritation, serious eye damage, and high toxicity to aquatic life.

Key Safety and Hazard Information

Methyl 3-(4-hydroxyphenyl)benzoate presents several hazards that necessitate careful handling and disposal.^{[1][2]} The primary GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classifications for this compound are summarized below.

| Hazard Classification | GHS Hazard Statement |
|--------------------------------------|----------------------------------------------------------|
| Skin Corrosion/Irritation | H315: Causes skin irritation ^{[1][2]} |
| Serious Eye Damage/Eye Irritation | H318: Causes serious eye damage ^[2] |
| Specific Target Organ Toxicity | H335: May cause respiratory irritation ^{[1][2]} |
| Hazardous to the Aquatic Environment | H400: Very toxic to aquatic life ^{[1][2]} |

Data sourced from PubChem CID 5097337 and other chemical labels.

Step-by-Step Disposal Procedure

Given its hazardous properties, particularly its high aquatic toxicity, the disposal of **Methyl 3-(4-hydroxyphenyl)benzoate** and its containers requires strict adherence to established protocols to prevent environmental contamination and ensure personnel safety.

1. Waste Identification and Segregation:

- Solid Waste: All solid materials contaminated with **Methyl 3-(4-hydroxyphenyl)benzoate**, such as weighing papers, contaminated gloves, and bench liners, should be collected in a designated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste: Solutions containing **Methyl 3-(4-hydroxyphenyl)benzoate** should be collected in a separate, compatible, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
- Empty Containers: "Empty" containers that previously held **Methyl 3-(4-hydroxyphenyl)benzoate** should be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous liquid waste. After thorough cleaning, the container can be disposed of according to institutional guidelines, which may allow for recycling or disposal as non-hazardous waste.

2. Personal Protective Equipment (PPE):

- Always wear appropriate PPE when handling this compound, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.
- If there is a risk of generating dust or aerosols, use a fume hood or a ventilated enclosure.

3. Disposal Pathway:

- All waste containing **Methyl 3-(4-hydroxyphenyl)benzoate** must be disposed of through a licensed and approved hazardous waste disposal company.[\[3\]](#)[\[4\]](#)
- Never dispose of this chemical down the drain or in the regular trash, as this can lead to severe environmental damage due to its high aquatic toxicity.[\[5\]](#)

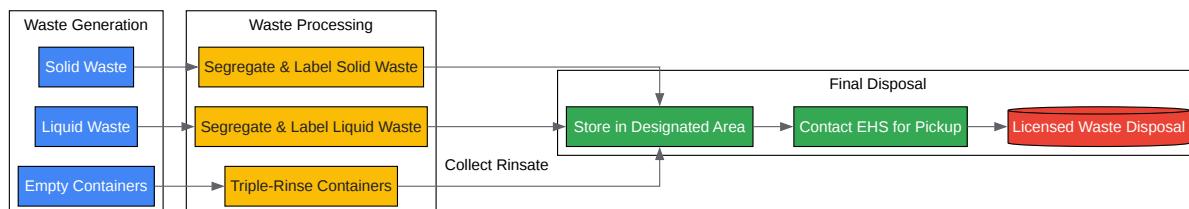
- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste containers.

4. Spill Management:

- In the event of a spill, evacuate the area and prevent the spread of the material.
- For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a labeled hazardous waste container.
- For larger spills, or if you are unsure how to proceed, contact your institution's EHS or emergency response team immediately.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **Methyl 3-(4-hydroxyphenyl)benzoate**.



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Caption: Disposal workflow for **Methyl 3-(4-hydroxyphenyl)benzoate**.

By adhering to these procedures, laboratory professionals can mitigate the risks associated with **Methyl 3-(4-hydroxyphenyl)benzoate** and ensure that its disposal is conducted in a safe,

responsible, and compliant manner. Always consult your institution's specific safety and disposal guidelines and the most current Safety Data Sheet (SDS) available.

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